

Proper Disposal of Vaginol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Vaginol**

Cat. No.: **B14077353**

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Disclaimer: Specific disposal procedures for the chemical compound **Vaginol** (CAS No. 849144-92-9) are not readily available in publicly accessible safety data sheets or disposal guides. The following procedures are based on general best practices for the disposal of laboratory chemicals and should be adapted to comply with all applicable local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides essential safety and logistical information for the proper disposal of **Vaginol** in a research environment, targeting researchers, scientists, and drug development professionals.

Chemical and Physical Properties of Vaginol

For safe handling and disposal, it is crucial to be aware of the chemical and physical properties of the substance. Below is a summary of the available data for **Vaginol**.^[1]

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₅
Molecular Weight	262.26 g/mol
CAS Number	849144-92-9
IUPAC Name	(8R,9R)-9-hydroxy-8-(2-hydroxypropan-2-yl)-8,9-dihydrofuro[2,3-h]chromen-2-one
Physical Description	Data not available
Solubility	Data not available

Step-by-Step Disposal Protocol for **Vaginol**

The following is a generalized protocol for the disposal of **Vaginol**. This procedure should be performed in accordance with your institution's specific hazardous waste management policies.

- Personal Protective Equipment (PPE): Before handling **Vaginol**, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Identification and Segregation:
 - **Vaginol** waste should be classified as chemical waste.
 - Do not mix **Vaginol** waste with other waste streams unless explicitly permitted by your EHS department.
- Containerization:
 - Use a designated, leak-proof, and chemically compatible waste container.
 - The container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Vaginol**."
- Waste Accumulation:
 - Store the waste container in a designated satellite accumulation area.

- Keep the container closed at all times, except when adding waste.
- Engage a Licensed Waste Disposal Contractor:
 - The disposal of laboratory chemical waste must be handled by a licensed and qualified hazardous waste management company.[2]
 - Your institution's EHS department will coordinate with a licensed contractor for the pickup and disposal of the waste.
- Maintain Documentation:
 - Keep detailed records of the waste generated, including the chemical name, quantity, and date of disposal.[2]
 - A waste manifest will be provided by the waste transporter; this document must be retained for a specified period, typically three years.[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Vaginol** in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **Vaginol**.

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References

- 1. Vaginol, (-)- | C14H14O5 | CID 101820924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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